

p-Tolyl Disulfide: A Comprehensive Physicochemical Profile

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Compound of Interest

Compound Name: *p-Tolyl disulfide*

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An In-depth Technical Guide for Researchers, Scientists, and Drug Development Professionals

Introduction

p-Tolyl disulfide, also known as bis(4-methylphenyl) disulfide, is an organosulfur compound with the chemical formula $(\text{CH}_3\text{C}_6\text{H}_4\text{S})_2$. It is characterized by a disulfide bond linking two p-tolyl groups. This compound serves as a key intermediate and reagent in organic synthesis and holds relevance in various fields of chemical and pharmaceutical research. This technical guide provides a detailed overview of the physicochemical properties of **p-Tolyl disulfide**, experimental protocols for its synthesis, and an exploration of its chemical reactivity and stability.

Physicochemical Properties

The physicochemical properties of **p-Tolyl disulfide** are summarized in the tables below, providing a comprehensive dataset for easy reference and comparison.

General and Physical Properties

Property	Value	Source
Molecular Formula	C ₁₄ H ₁₄ S ₂	[1] [2] [3]
Molecular Weight	246.39 g/mol	[1] [2] [3]
Appearance	White to light yellow or orange-green crystalline solid/powder	[1]
Melting Point	43-46 °C	
Boiling Point	210-215 °C	[2]
Flash Point	113 °C (closed cup)	
Density	1.068 g/cm ³ at 111.0 °C	[2]
Solubility	Moderately soluble in organic solvents, insoluble in water.	[1]

Spectroscopic Data

Spectrum Type	Key Data/Observations	Source
¹ H NMR	Spectra available, showing characteristic peaks for the tolyl protons.	[4] [5]
¹³ C NMR	Spectra available, confirming the carbon framework of the molecule.	[6]
Mass Spectrometry	Mass spectra (GC-MS) are available for analysis.	[7]
FT-IR Spectroscopy	Infrared spectra are available for vibrational mode analysis.	[8]
UV-Vis Spectroscopy	UV-Vis spectral data is available.	[9]

Experimental Protocols

Synthesis of p-Tolyl Disulfide

A common method for the synthesis of **p-Tolyl disulfide** involves the reduction of p-toluenesulfonyl chloride. The following protocol is adapted from established synthetic procedures.

Materials:

- p-Toluene sulfonyl chloride
- Acetic acid
- Sodium iodide
- 30% Sodium bisulfite solution
- 20% Sodium hydroxide solution
- n-Hexane
- Anhydrous sodium sulfate

Procedure:

- Dissolve 19 g (0.1 mole) of p-toluene sulfonyl chloride in 100 ml of acetic acid.
- Add 1.5 g (0.01 mole) of sodium iodide to the solution and stir until completely dissolved (approximately 5 minutes). The solution will turn dark brown.
- Slowly add a 30% sodium bisulfite solution dropwise. The rate of addition should be controlled to just discharge the iodine color of the mixture.
- During the addition, raise the temperature of the mixture to 60°C over about 30 minutes.
- Continue the reaction at this temperature until the iodine color no longer reappears.
- Dilute the reaction mixture with 50 ml of water and adjust the pH to 4 by adding a 20% sodium hydroxide solution.

- Extract the mixture three times with 80 ml of n-hexane each.
- Combine the hexane phases, dry over anhydrous sodium sulfate, and evaporate the solvent under atmospheric pressure.
- Remove residual solvent from the distillation residue at 70°C in vacuo.
- Crystallize the product at 20°C to obtain **p-tolyl disulfide**.

This procedure typically yields around 11.9 g (97%) of **p-tolyl disulfide** with a melting point of 43-45°C.

Chemical Reactivity and Stability

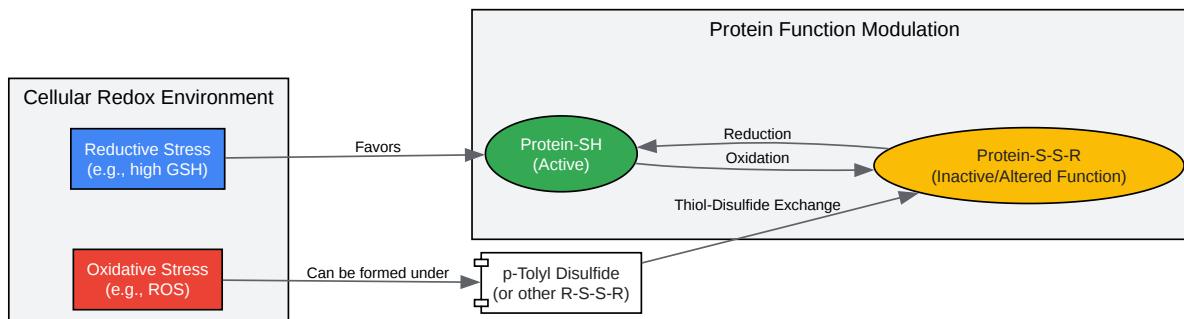
p-Tolyl disulfide is a relatively stable compound under standard conditions.^[1] However, the disulfide bond is susceptible to both oxidation and reduction. Reduction of the disulfide bond yields p-toluenethiol, a useful intermediate in organic synthesis. The compound's reactivity makes it a valuable reagent for the formation of other sulfur-containing derivatives.^[1]

Studies on the solid-state behavior of **di-p-tolyl disulfide** have revealed interesting polymorphism under high pressure.^{[10][11][12]} Computational and experimental investigations have shown the existence of a "conventional" form and a "hidden" high-pressure form, which can be obtained through recrystallization from solution at elevated pressures.^{[10][11][12]} This highlights the compound's structural versatility under different physical conditions.

Visualizations

Logical Relationship: Role of Disulfides in Redox Signaling

While specific signaling pathways involving **p-tolyl disulfide** are not extensively documented, the disulfide moiety is a key player in cellular redox signaling. The following diagram illustrates the general role of disulfide-containing compounds in modulating protein function through thiol-disulfide exchange, a fundamental mechanism in cellular signaling.

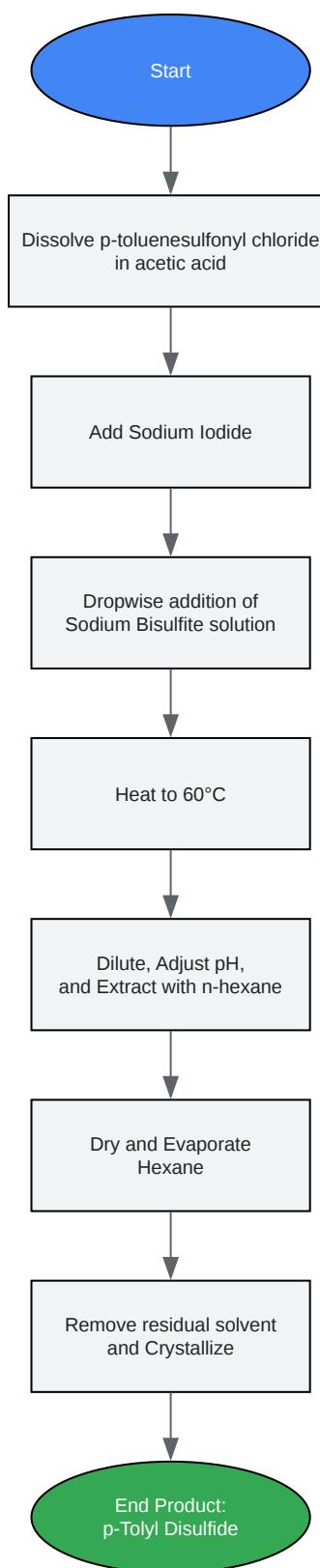


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Caption: General role of disulfides in redox signaling.

Experimental Workflow: Synthesis of p-Tolyl Disulfide

The following diagram outlines the key steps in the synthesis of **p-tolyl disulfide** as described in the experimental protocol.



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Caption: Workflow for the synthesis of **p-Tolyl disulfide**.

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